

# 2-Naphthylamine CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-NAP

Cat. No.: B136196

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## An In-depth Technical Guide on 2-Naphthylamine

This guide provides core technical data for **2-Naphthylamine**, a chemical compound used in the manufacturing of dyes and agricultural chemicals. It is also recognized as a carcinogenic substance. This document is intended for researchers, scientists, and professionals in drug development who require precise chemical information for their work.

### Core Chemical Data

**2-Naphthylamine**, also known as  $\beta$ -naphthylamine, is an aromatic amine. Below is a summary of its key identifiers and physical properties.

Parameter	Value
CAS Registry Number	91-59-8[1][2][3][4][5][6]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N[1][2][3]
Molecular Weight	143.19 g/mol [1][4][5]
Alternate Molecular Weight	143.1852 g/mol [2], 143.18 g/mol [3]
Synonyms	2-Aminonaphthalene, β-Naphthylamine[2][3]
Appearance	White to reddish colored solid in the form of flakes[3]
Melting Point	111-113 °C[4][5]
Boiling Point	306 °C[4][5]
Solubility	Slightly soluble in hot water; soluble in ethanol and ether[3][5]

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## References

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- 2. 2-Naphthalenamine [webbook.nist.gov]
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- 4. 2-Naphthylamine powder 91-59-8 [sigmaaldrich.com]
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